

# Personal protective equipment for handling TG4-155

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TG4-155

Cat. No.: B10765086

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## Essential Safety and Handling Guide for TG4-155

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **TG4-155**, a potent and selective prostaglandin EP2 receptor antagonist. Adherence to these procedures is essential to ensure a safe laboratory environment and proper disposal of waste.

## Immediate Safety Information

**TG4-155** should be handled with caution as it can cause skin, eye, and respiratory irritation. The full toxicological properties of this compound have not been thoroughly investigated. Therefore, it is imperative to use appropriate personal protective equipment and follow the handling procedures outlined below.

## Personal Protective Equipment (PPE)

When handling **TG4-155** in its solid form or in solution, the following personal protective equipment is mandatory:

- **Eye Protection:** Wear tightly fitting safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant, impervious gloves (e.g., nitrile).

- **Body Protection:** A laboratory coat is required. For procedures with a risk of splashing, consider an impermeable apron.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator is necessary.

## Operational and Disposal Plans

### Safe Handling and Storage Protocol

A systematic approach to handling **TG4-155** from receipt to disposal is critical for safety and to maintain the integrity of the compound.

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated area at -20°C.[\[1\]](#)
- **Preparation of Solutions:**
  - All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated laboratory hood.
  - Avoid the formation of dust and aerosols.
  - Use non-sparking tools.
  - For dissolving, **TG4-155** is soluble in DMSO (up to 35 mg/mL) and ethanol (up to 10 mg/mL).[\[1\]](#)
- **Use in Experiments:** When using **TG4-155** in experimental procedures, ensure that all manipulations are performed within a designated area to contain any potential spills.
- **Decontamination:** All surfaces and equipment that come into contact with **TG4-155** should be thoroughly decontaminated after use.

## Spill Response Procedure

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Don Appropriate PPE: Before attempting to clean the spill, don the full personal protective equipment as described above.
- Contain the Spill:
  - For solid spills: Gently cover the spill with an absorbent material to avoid raising dust.
  - For liquid spills: Use an inert absorbent material to contain the spill.
- Clean-up:
  - Carefully sweep or scoop the absorbed material into a suitable, closed container for disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

## Disposal Plan

All waste containing **TG4-155** must be treated as hazardous chemical waste.

- Unused Product: Unused **TG4-155** should be disposed of in its original container or a suitable, labeled waste container.
- Contaminated Materials: All disposable labware, gloves, absorbent materials, and other items contaminated with **TG4-155** should be collected in a designated, sealed hazardous waste container.
- Waste Disposal: Arrange for the disposal of all **TG4-155** waste through your institution's environmental health and safety office. Do not dispose of **TG4-155** down the drain or in regular trash.

## Quantitative Data Summary

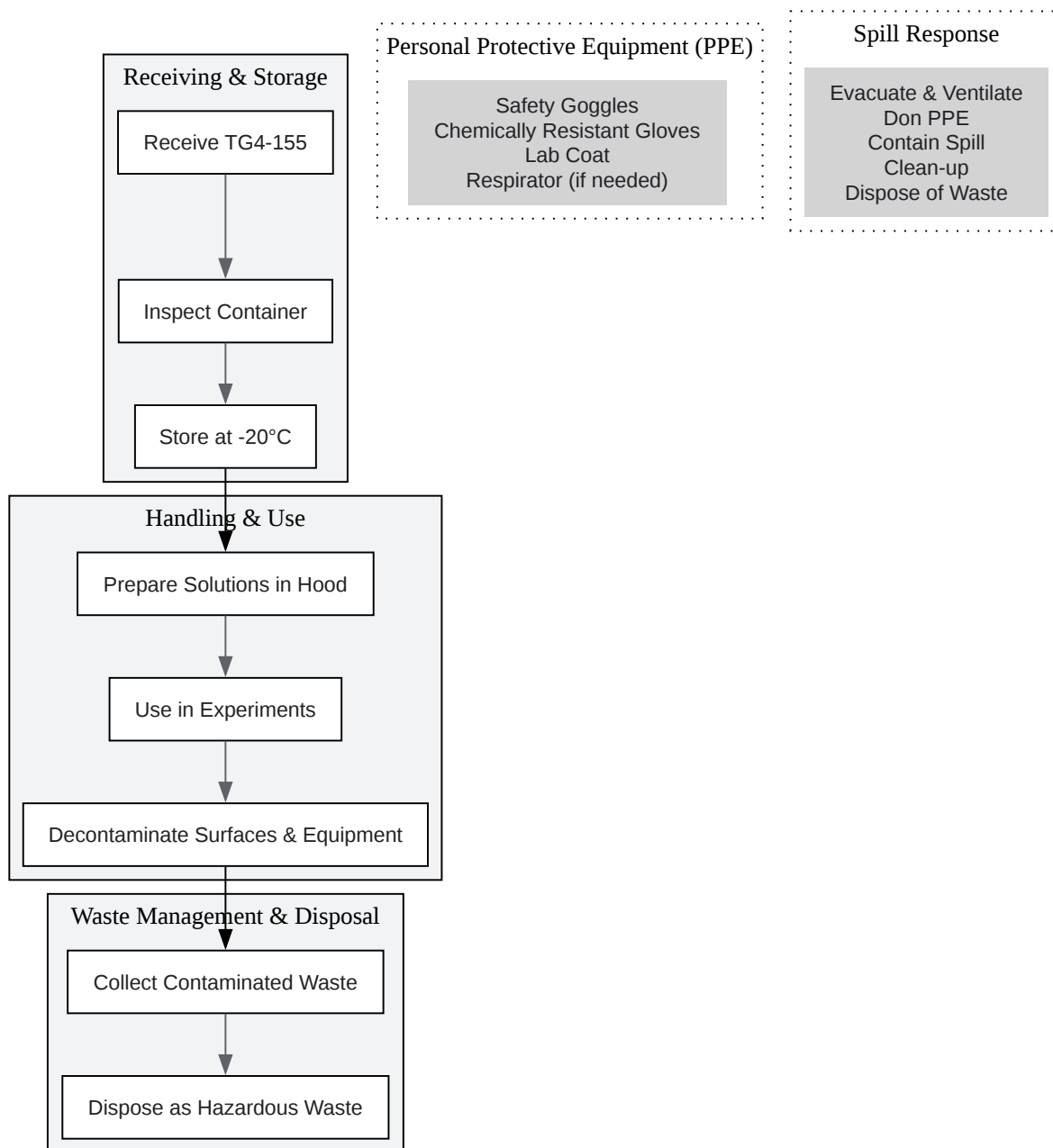
Property	Value	Source
Storage Temperature	-20°C	[1]
Solubility in DMSO	Up to 35 mg/mL	[1]
Solubility in Ethanol	Up to 10 mg/mL	[1]

## Experimental Protocols

Detailed experimental protocols involving **TG4-155** should be designed and carried out in accordance with your institution's specific laboratory safety guidelines and standard operating procedures for handling potent chemical compounds.

## Visualized Workflow for Handling TG4-155

The following diagram illustrates the standard workflow for the safe handling of **TG4-155**, from receipt of the compound to its final disposal.



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)